

1-Naphthoic Acid: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 1-Naphthoic acid

Cat. No.: B075110

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the health and safety information for **1-Naphthoic acid** (CAS No. 86-55-5). The following sections detail the hazardous properties, handling procedures, and emergency response protocols associated with this compound, presented in a format tailored for laboratory and research professionals.

Section 1: GHS Hazard Identification and Classification

1-Naphthoic acid is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Researchers must be aware of its potential to cause skin, eye, and respiratory irritation.

Table 1: GHS Classification for **1-Naphthoic Acid**

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[2][3]

Hazard Pictograms:

-  alt text

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below, outlining measures to prevent exposure and respond to incidents.[2][3]

Table 2: Precautionary Statements for **1-Naphthoic Acid**

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2][3]
Prevention	P264	Wash hands and any exposed skin thoroughly after handling.[1][2][3]
Prevention	P271	Use only outdoors or in a well-ventilated area.[3]
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[2][3]
Response	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][3]
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
Response	P312	Call a POISON CENTER or doctor/physician if you feel unwell.[2]
Response	P321	Specific treatment (see supplemental first aid instruction on this label).[3]
Response	P332 + P313	If skin irritation occurs: Get medical advice/attention.[2]

Response	P337 + P313	If eye irritation persists: Get medical advice/attention. [2]
Response	P362 + P364	Take off contaminated clothing and wash it before reuse. [2] [3]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [3]
Storage	P405	Store locked up. [3]
Disposal	P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations. [3]

Section 2: Toxicological Information

The primary toxicological concerns with **1-Naphthoic acid** are its irritant properties. Acute toxicity data is limited but suggests moderate toxicity upon ingestion.

Table 3: Acute Toxicity Data

Route	Species	Value	Reference
Oral	Mouse	LD50: 2370 mg/kg	[1] [4] [5]

To the best of current knowledge, the chronic, carcinogenic, mutagenic, and reproductive toxicity of **1-Naphthoic acid** have not been thoroughly investigated.[\[2\]](#)[\[5\]](#)

Section 3: Experimental Protocols

Detailed experimental protocols for toxicological assessments are governed by international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). While specific study reports for **1-Naphthoic acid** are not publicly available, the

following sections describe the standard methodologies used to determine the GHS classifications presented above.

Acute Oral Toxicity (Based on OECD Guideline 425)

The acute oral toxicity, expressed as an LD50 value, is determined to understand the health hazards from a single, short-term oral exposure.

Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.^[6] Animals are fasted prior to administration of the substance.
- **Dose Administration:** The test substance is administered orally in a single dose via gavage. ^[6] The procedure is sequential, with the dose for each animal determined by the outcome for the previous animal. Dosing is started at a level expected to be moderately toxic.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.^[3]
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period to identify any pathological changes.^[3]
- **Data Analysis:** The LD50 is calculated using a statistical method, such as the maximum likelihood method, based on the mortality data.

Skin Irritation (Based on OECD Guideline 404)

This test determines the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are typically used.
- **Test Substance Application:** A small amount (0.5 g or 0.5 mL) of the test substance is applied to a shaved patch of skin and covered with a gauze patch and semi-occlusive dressing for a 4-hour exposure period.

- **Observations:** After patch removal, the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- **Scoring:** The reactions are scored according to a standardized grading system (e.g., the Draize scale).
- **Classification:** The substance is classified as a skin irritant if the mean scores for erythema or edema exceed a certain threshold.

Eye Irritation (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause reversible or irreversible damage to the eye.

Methodology:

- **Test Animals:** Healthy, adult albino rabbits are used.^[7]
- **Test Substance Instillation:** A single dose (0.1 mL of liquid or 0.1 g of solid) of the test substance is instilled into the conjunctival sac of one eye of the animal.^[2] The other eye serves as a control.^[7]
- **Observations:** The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.^{[1][7]} The observation period may be extended up to 21 days to assess the reversibility of any effects.^[1]
- **Scoring:** Ocular lesions are scored using a standardized system.
- **Classification:** The substance is classified based on the severity and reversibility of the observed eye damage.

Section 4: Physical and Chemical Properties

Understanding the physical and chemical properties of **1-Naphthoic acid** is essential for its safe handling and storage.

Table 4: Physical and Chemical Properties of **1-Naphthoic Acid**

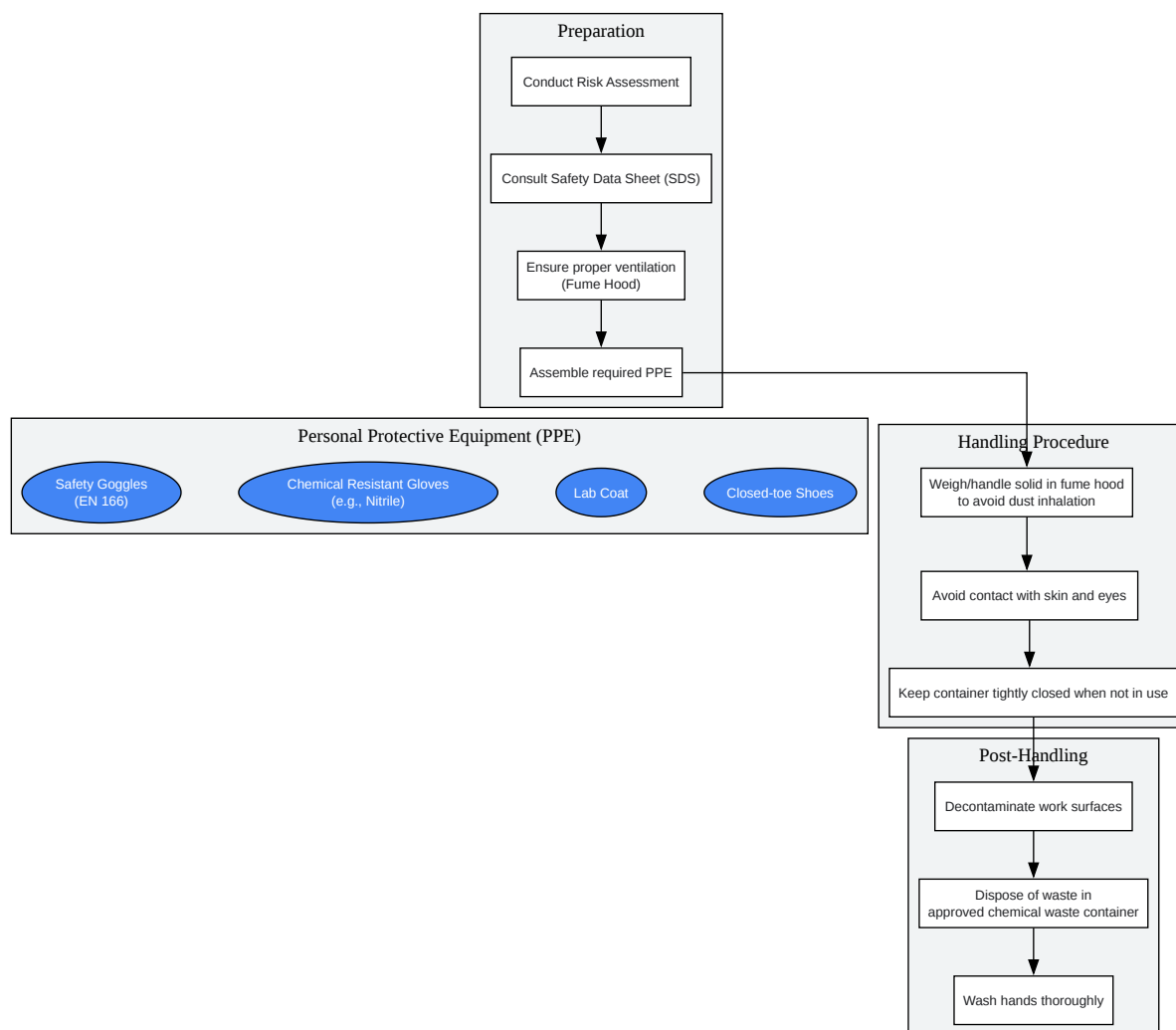
Property	Value
Molecular Formula	C11H8O2[3]
Molecular Weight	172.18 g/mol [3]
Appearance	White to light yellow or brown crystalline powder[3][7]
Melting Point	158 - 162 °C / 316.4 - 323.6 °F[4]
Boiling Point	300 °C / 572 °F @ 760 mmHg[4]
Solubility	Slightly soluble in hot water; freely soluble in hot ethanol and ether.[7][8]
Stability	Stable under normal conditions.[1][4]
Incompatible Materials	Strong oxidizing agents, Strong bases.[1][4]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO2). [1][4]

Section 5: Handling, Storage, and Emergency Procedures

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate PPE are critical to minimize exposure risk.

Workflow for Safe Handling of **1-Naphthoic Acid**



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Caption: General laboratory workflow for safely handling **1-Naphthoic acid**.

Storage Requirements

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[4\]](#)

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Table 5: First Aid Measures for **1-Naphthoic Acid**

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] [2] [3]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops or persists. [1] [2] [3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1] [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] [3]

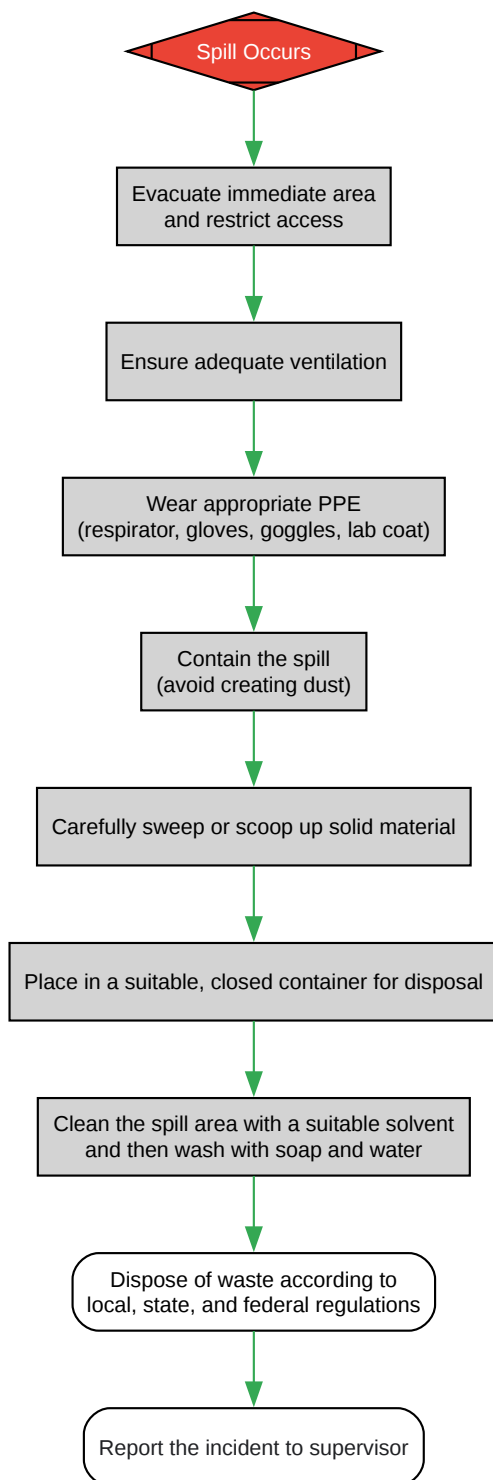
Firefighting and Spill Response

Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Spill Response: In case of a spill, follow the logical workflow outlined below.

Workflow for **1-Naphthoic Acid** Spill Response



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Caption: Logical workflow for responding to a **1-Naphthoic acid** spill.

Section 6: Disposal Considerations

Dispose of **1-Naphthoic acid** and its contaminated packaging in accordance with all applicable local, regional, and national regulations.[3] It is recommended to use a licensed chemical waste disposal service.[3] Do not allow the material to enter drains or sewer systems.[3]

Section 7: Transport Information

Transport information for **1-Naphthoic acid** may vary by region and mode of transport. While some sources indicate it is not regulated for transport[1], others may assign a UN number such as UN3265 for corrosive liquids, acidic, organic, n.o.s., for reference purposes.[3] Always consult the most current local and international regulations before shipping.

This guide is intended for informational purposes and should be used in conjunction with a comprehensive risk assessment and the most current Safety Data Sheet (SDS) provided by the supplier.

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